

Personal protective equipment for handling Amino-PEG8-Amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amino-PEG8-Amine

Cat. No.: B605471

[Get Quote](#)

Essential Safety and Handling Guide for Amino-PEG8-Amine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for handling **Amino-PEG8-Amine**, ensuring the safety of laboratory personnel and the integrity of research. Adherence to these guidelines is critical for minimizing risks and establishing a secure operational environment.

Chemical Identifier and Hazard Information

Identifier	Value
Product Name	Amino-PEG8-Amine
Synonyms	3,6,9,12,15,18,21,24-Octaoxahehexacosane-1,26-diamine
CAS Number	82209-36-7
Molecular Formula	C18H40N2O8
Molecular Weight	412.52 g/mol

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[1]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning
- Precautionary Statements: P264, P270, P273, P301 + P312, P330, P391, P501[1]

Personal Protective Equipment (PPE) Protocol

Engineering controls, such as the use of a chemical fume hood, should be the primary method of exposure control.[2] The following PPE is mandatory when handling **Amino-PEG8-Amine**.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical-resistant safety goggles.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Wash hands thoroughly after handling.[2][3]
Respiratory Protection	Use only in a well-ventilated area or in a chemical fume hood. Avoid breathing dust or aerosols.
General Hygiene	Do not eat, drink, or smoke when using this product. Wash contaminated clothing before reuse.

Step-by-Step Handling and Storage Procedures

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly sealed in a cool, well-ventilated area.
- Recommended storage is at -20°C for long-term stability (months to years). Short-term storage at 0-4°C is also acceptable for days to weeks.
- Keep away from direct sunlight and sources of ignition.
- Store locked up.

Handling and Use:

- Handle only in a chemical fume hood to avoid inhalation.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use calibrated equipment for accurate measurements.
- **Amino-PEG8-Amine** is soluble in water, DMSO, DCM, and DMF.

Incompatible Materials:

- Strong acids/alkalis
- Strong oxidizing/reducing agents

Emergency and Disposal Protocols

Spill Response:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.

- **Contain:** Prevent further leakage or spillage if safe to do so. Keep the product away from drains and water courses.
- **Absorb:** For liquid spills, absorb with an inert material (e.g., diatomite, universal binders). For solid spills, sweep up and place in a suitable, closed container for disposal.
- **Decontaminate:** Clean the spill area and any contaminated surfaces with alcohol.
- **Dispose:** Dispose of contaminated material as hazardous waste according to local regulations.

First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.
In Case of Skin Contact	Immediately wash skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.

Fire Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, dry chemical, foam, or carbon dioxide.

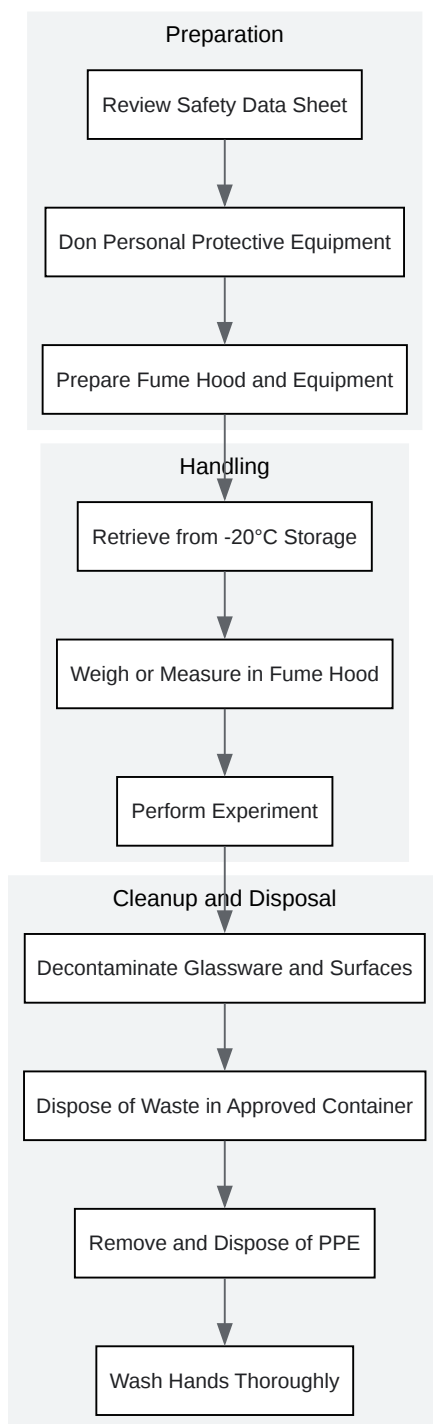
- Specific Hazards: May emit irritant fumes during combustion.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.

Disposal:

Dispose of contents and container to an approved waste disposal plant. Do not release into the environment.

Operational Workflow for Handling Amino-PEG8-Amine

Workflow for Safe Handling of Amino-PEG8-Amine

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the procedural steps for the safe handling of **Amino-PEG8-Amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amino-PEG8-Amine[MSDS [dcchemicals.com]
- 2. broadpharm.com [broadpharm.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Amino-PEG8-Amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605471#personal-protective-equipment-for-handling-amino-peg8-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com